

Chemical structure and properties of Artemisitene

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An In-depth Technical Guide on the Chemical Structure and Properties of Artemisitene

Introduction

Artemisitene, also known as dehydroartemisinin, is a natural derivative of artemisinin, a compound renowned for its potent antimalarial properties.[1] Artemisinin and its derivatives are sesquiterpene lactones characterized by a unique endoperoxide bridge, which is crucial for their biological activity.[2] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **Artemisitene**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Artemisitene is an oxidized form of Artemisinin.[1] Its chemical structure is complex, featuring a tetracyclic framework that includes a 1,2,4-trioxane ring system. This endoperoxide bridge is a key structural feature responsible for its biological activity.[2]

Table 1: Chemical Identifiers of Artemisitene



| Identifier | Value |
|-------------------|--|
| IUPAC Name | (1R,4S,5R,8S,12S,13R)-1,5-dimethyl-9-methylidene-11,14,15,16-tetraoxatetracyclo[10.3.1.0(4,13).0(8,13)]hexade can-10-one[3] |
| Systematic Name | 3,12-EPOXY-12H-PYRANO(4,3-J)-1,2-BENZODIOXEPIN-10(3H)-ONE, OCTAHYDRO-3,6-DIMETHYL-9-METHYLENE-, (3R,5AS,6R,8AS,12S,12AR)-[4] |
| Molecular Formula | C15H20O5[1][4][5] |
| CAS Number | 101020-89-7[1][3] |
| SMILES | C[C@@H]1CC[C@@]2([H])C(=C)C(=O)O[C@ @]3([H])[C@]42[C@@]1([H])CCINVALID- LINK(O3)OO4.[4] |
| InChI | InChI=1S/C15H20O5/c1-8-4-5-11-9(2)12(16)17- 13-15(11)10(8)6-7-14(3,18-13)19-20-15/h8,10- 11,13H,2,4- 7H2,1,3H3/t8-,10+,11+,13-,14-,15-/m1/s1[4] |
| InChlKey | IGEBZMMCKFUABB-KPHNHPKPSA-N[4] |

Artemisitene possesses a defined stereochemistry with six stereocenters, which is critical for its biological function.[4] The stereochemical configuration has been determined to be absolute. [4] Studies on related artemisinin derivatives have shown that stereochemistry is a crucial factor for their cytotoxic effects.[6]

Physicochemical Properties

The physical and chemical properties of **Artemisitene** are summarized in the table below. These properties are essential for its formulation, delivery, and pharmacokinetic profile.

Table 2: Physicochemical Properties of Artemisitene



| Property | Value |
|------------------|---|
| Molecular Weight | 280.32 g/mol [1][4][5] |
| Appearance | Solid powder[1] |
| Melting Point | 165.0-165.1°C[7] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[8] Estimated water solubility is 59.65 mg/L @ 25 °C.[9] |
| Purity | >98%[1] |

Biological Activity and Signaling Pathways

Artemisitene exhibits significant biological activity, primarily as an antimalarial and anticancer agent.[1]

Antimalarial Activity

The antimalarial action of artemisinin and its derivatives is attributed to the endoperoxide bridge.[2] Inside the malaria parasite, the iron(II) from heme cleaves this bridge, generating reactive oxygen species (ROS) and other free radicals.[10] These highly reactive species then damage parasite proteins and other vital biomolecules, leading to parasite death.[10][11]

Anticancer Activity

Artemisitene has demonstrated selective cytotoxicity against various human cancer cells while showing minimal effect on normal cells.[1] Its anticancer mechanism is multifaceted and involves several signaling pathways:

- Induction of DNA Damage: Artemisitene can suppress tumorigenesis by inducing DNA double-stranded breaks. This is achieved by deregulating the c-Myc-topoisomerase pathway.
 [1]
- Apoptosis Induction: It selectively induces apoptosis (programmed cell death) in cancer cells.
 [1]



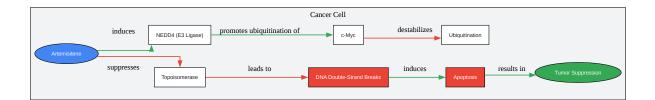




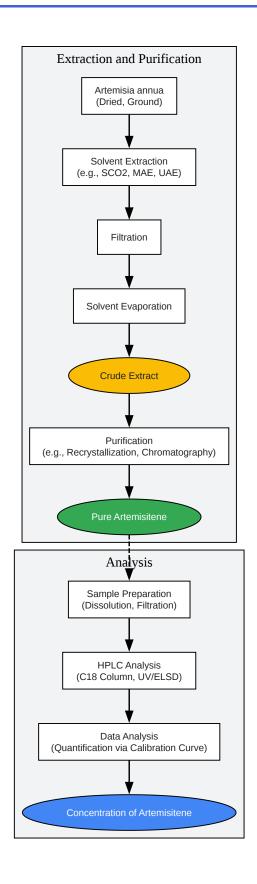
- c-Myc Destabilization: Artemisitene promotes the ubiquitination of the oncoprotein c-Myc by inducing the E3 ligase NEDD4, leading to c-Myc destabilization.[1]
- Nrf2 Pathway Activation: It can activate the Nrf2-dependent antioxidant pathway, which has a
 cytoprotective role in certain contexts.[1]
- Ferroptosis Induction: Artemisinin and its derivatives can induce ferroptosis, a form of irondependent cell death, through the accumulation of lipid peroxides and iron.[12]

The diagram below illustrates a simplified overview of the signaling pathways involved in the anticancer effects of artemisinin derivatives.









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References

- 1. medkoo.com [medkoo.com]
- 2. Artemisinin Wikipedia [en.wikipedia.org]
- 3. Artemisitene | C15H20O5 | CID 11000442 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. Artemisitene | CymitQuimica [cymitquimica.com]
- 6. Stereochemistry-dependent cytotoxicity of some artemisinin derivatives PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Artemisitene |CAS No 101020-89-7 [analyticachemie.in]
- 8. Artemisitene | CAS:101020-89-7 | High Purity | Manufacturer BioCrick [biocrick.com]
- 9. artemisitene, 101020-89-7 [thegoodscentscompany.com]
- 10. What is the mechanism of Artemisinin? [synapse.patsnap.com]
- 11. nbinno.com [nbinno.com]
- 12. The Potential Mechanisms by which Artemisinin and Its Derivatives Induce Ferroptosis in the Treatment of Cancer PMC [pmc.ncbi.nlm.nih.gov]
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